

# Pinaverium Bromide synthesis and chemical characterization

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## Compound of Interest

Compound Name: PINAVERIUM BROMIDE

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## Synthesis of Pinaverium Bromide

**Pinaverium bromide** is a spasmolytic agent that acts locally on the gastrointestinal tract.[4] Its synthesis is typically achieved through a multi-step process involving the quaternization of a morpholine derivative. Several synthetic routes have been reported, generally culminating in the reaction between an advanced morpholine intermediate and a substituted benzyl bromide.

## General Synthesis Routes

The core of the synthesis involves the formation of the quaternary ammonium salt. This is typically achieved by reacting 4-[2-[2-(6,6-dimethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]morpholine with 2-bromo-4,5-dimethoxybenzyl bromide.[5] Variations in the synthesis primarily concern the preparation of these key intermediates.

One common two-step synthesis begins with dihydronopol and morpholinochloroethane hydrochloride.[6] Another approach starts from morpholine and an acylating agent to create a novel intermediate, which is then reacted to form **pinaverium bromide**, reportedly yielding a high percentage of the desired cis-isomer.[7]

Route	Starting Materials	Key Intermediates	Final Reaction Solvent	Overall Yield	Reference
Route A	Dihydronopol, Morpholinoethanol hydrochloride, 1-bromo-2-bromomethyl-4,5-dimethoxybenzene	N/A	Methyl ethyl ketone	60%	<a href="#">[6]</a>
Route B	4-[2-[2-(6,6-Dimethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine, 2-Bromo-4,5-Dimethoxybenzyl Bromide	N/A	Methyl ethyl ketone	92.1%	<a href="#">[5]</a>
Route C	Morpholine, Acylating agent	Proprietary Intermediate	Ethyl acetate or Dichloromethane	89.7% - 90.5%	<a href="#">[7]</a>

## Detailed Experimental Protocol: Synthesis Route B

This protocol is based on the quaternization reaction described in the literature.[\[5\]](#)

Objective: To synthesize **pinaverium bromide** from (1S,2S,5S)-4-[2-[2-(6,6-Dimethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine and 2-Bromo-4,5-Dimethoxybenzyl Bromide.

Materials:

- (1S,2S,5S)-4-[2-[2-(6,6-DiMethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine (Formula IV)
- 2-Bromo-4,5-dimethoxybenzyl bromide
- Methyl ethyl ketone (MEK)

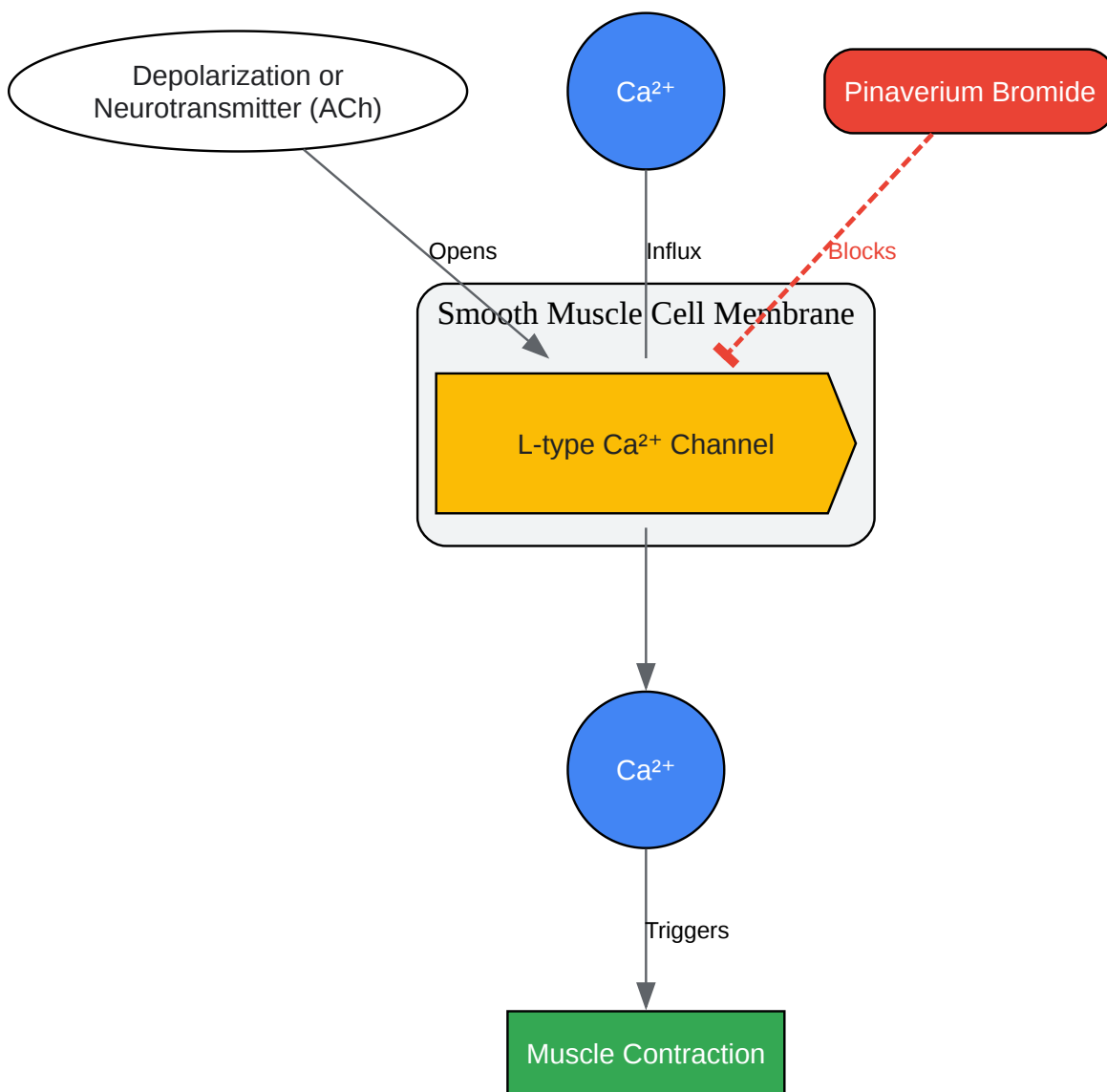
#### Procedure:

- Dissolve 6.0 g of (1S,2S,5S)-4-[2-[2-(6,6-DiMethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine and 8.5 g of 2-bromo-4,5-dimethoxybenzyl bromide in 60 mL of methyl ethyl ketone in a suitable reaction vessel.
- Heat the mixture to reflux.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (as indicated by TLC), cool the reaction mixture.
- Filter the resulting precipitate.
- Wash the filtered solid with methyl ethyl ketone.
- Dry the product under reduced pressure to yield **pinaverium bromide**.

Expected Outcome: Approximately 11.6 g of **pinaverium bromide** (92.1% yield) as a white powder.<sup>[5]</sup> The product should have a high cis-isomer content (≥99%).<sup>[5][7]</sup>

## Synthesis Workflow Diagram





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## References

- 1. What is the mechanism of Pinaverium bromide? [synapse.patsnap.com]
- 2. Pinaverium Bromide [benchchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. [The clinical pharmacological profile of pinaverium bromide] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pinaverium bromide synthesis - chemicalbook [chemicalbook.com]
- 6. Pinaverium bromide - PMC [pmc.ncbi.nlm.nih.gov]
- 7. CN104650005A - Pinaverium bromide synthesis method - Google Patents [patents.google.com]
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